

# Essential Safety and Operational Guide for Handling Diazaborine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diazaborine*

Cat. No.: *B1195285*

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This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Diazaborine**. It outlines essential personal protective equipment, operational handling procedures, and disposal plans based on available data and general laboratory safety protocols.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for all forms of **Diazaborine** is not publicly available. One supplier, Merck Millipore, states that an SDS is not required for their specific product as it is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH)[1]. However, this may not apply to **Diazaborine** from all suppliers or to all its derivatives. Users must consult the specific SDS provided by their supplier for the exact compound they are handling and adhere to all institutional and local safety regulations.

## Personal Protective Equipment (PPE)

A thorough hazard assessment is crucial for selecting the appropriate PPE for any laboratory task[2]. The following table summarizes the recommended PPE for handling **Diazaborine**, based on general best practices for chemical compounds in a laboratory setting.

Protection Type	Recommended Equipment	Guidelines and Considerations
Eye and Face	Safety glasses with side shields (minimum) or chemical splash goggles. A face shield may be required for splash hazards.	Safety glasses are the minimum requirement for working with or around hazardous materials. Goggles are required for protection against liquid splashes[2].
Hand	Disposable nitrile gloves are the minimum requirement. Consider double-gloving or using more robust gloves based on the specific handling procedure and solvent used.	No single glove material protects against all chemicals. Nitrile gloves are suitable for incidental contact[3]. Change gloves immediately if contaminated, torn, or punctured[4].
Body	A lab coat is the minimum requirement. For larger quantities or splash risks, a chemical-resistant apron or gown made of low-permeability fabric should be worn[3][4].	Lab coats should have long sleeves and be fully buttoned. Ensure clothing provides full coverage (long pants and closed-toe shoes)[2].
Respiratory	Typically not required when handling small quantities in a well-ventilated area or a chemical fume hood. If dust or aerosols may be generated, a respirator may be necessary.	The need for respiratory protection should be determined by a formal risk assessment. If required, personnel must be enrolled in a respiratory protection program[3].

## Operational and Disposal Plans

### Receiving and Storage:

- Upon receipt, inspect the container for damage.

- Store **Diazaborine** in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is 2-8°C[5].
- **Diazaborine** is classified as a combustible solid, so it should be stored accordingly[5].

#### Handling and Preparation of Solutions:

- Handle **Diazaborine** powder in a chemical fume hood or other ventilated enclosure to minimize inhalation risk.
- Avoid generating dust.
- For solution preparation, **Diazaborine** is soluble in DMSO (e.g., at 100 mg/mL)[5].
- Wash hands thoroughly after handling[4][6].
- Do not eat, drink, or apply cosmetics in areas where **Diazaborine** is handled[4].

#### Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and unused solutions, should be considered hazardous waste unless determined otherwise by a safety professional.
- Dispose of waste in appropriately labeled, sealed containers[6].
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the sink[7][8].
- Contaminated sharps (needles, syringes) must be placed in a designated sharps container[9].
- For spills, contain the spill, prevent it from entering drains, and clean it up using appropriate absorbent materials and PPE. Report all spills to the appropriate safety personnel[6][9].

## Quantitative Data Summary

The following table summarizes key quantitative data found for **Diazaborine** and its derivatives.

Property	Value	Context/Source
Molecular Weight	300.14 g/mol	Chemical property of the parent compound[5][10].
Molecular Formula	C <sub>14</sub> H <sub>13</sub> BN <sub>2</sub> O <sub>3</sub> S	Chemical property of the parent compound[5][10].
Solubility	100 mg/mL in DMSO	For AAA-ATPase Drg1 Inhibitor, Diazaborine[5].
Storage Temperature	2-8°C	For AAA-ATPase Drg1 Inhibitor, Diazaborine[5].
Inhibition Constant (K <sub>i</sub> )	26 μM	For binding to AAA-ATPase Drg1 in yeast[5].
IC <sub>50</sub> Values	0.7 μM - 48 μM	For various Diazaborine derivatives against Human Neutrophil Elastase (HNE)[11].
Cytotoxicity	No appreciable toxicity up to 100 μM	For specific derivatives in HEK 293T cells after 48 hours[11].
Working Concentration	5 μg/mL - 370 μM	Used in various yeast cell culture experiments[12][13][14].

## Experimental Protocols

ATPase Activity Assay (as described for Drg1): This assay measures the ATP hydrolysis activity of the Drg1 protein in the presence and absence of **Diazaborine**.

- Purified wild-type Drg1 protein (e.g., 1200 nM) is used.
- The assay can be performed with the basal ATPase activity of Drg1 alone or stimulated by the addition of a protein partner like Rlp24C (e.g., 800 nM).
- The reaction is carried out in the absence or presence of **Diazaborine** (e.g., 370 μM).

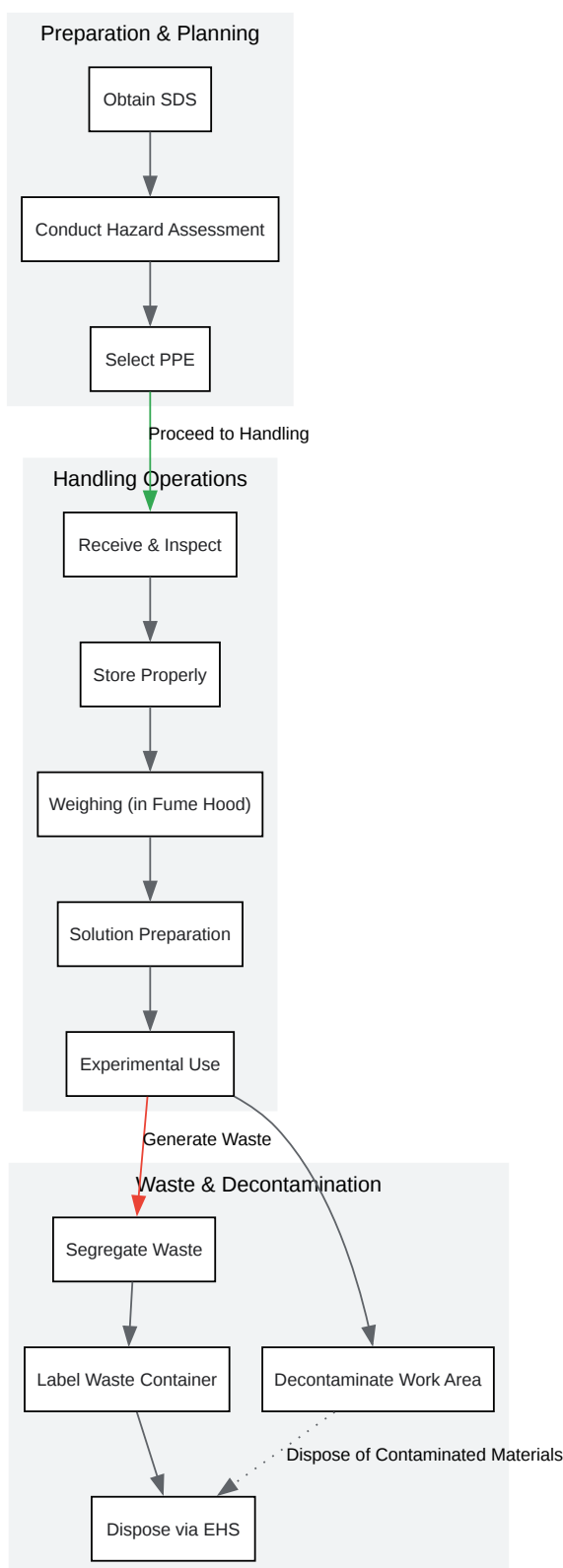
- The rate of ATP hydrolysis is measured, typically by quantifying the amount of inorganic phosphate released over time.
- The results are compared to determine the inhibitory effect of **Diazaborine** on the ATPase activity[12].

Polysome Profile Analysis (as described in yeast studies): This method is used to assess the effect of **Diazaborine** on ribosome biogenesis and translation.

- Yeast strains (e.g., wild-type and a **Diazaborine**-resistant mutant) are grown to early log phase.
- The experimental culture is treated with **Diazaborine** (e.g., 100 µg/ml) for a specified time (e.g., 30 minutes). An untreated culture serves as a control.
- Cycloheximide is added to all cultures to arrest translation and preserve the polysome structures.
- Cell extracts are prepared and layered onto a sucrose gradient (e.g., 15% to 50%).
- The gradients are subjected to ultracentrifugation to separate ribosomal subunits, monosomes, and polysomes based on their size.
- The gradient is then fractionated, and the absorbance at 254 nm is continuously measured to generate a polysome profile, which indicates the relative amounts of subunits, monosomes, and polysomes[14].

## Visual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of a chemical compound like **Diazaborine** in a laboratory setting.



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Caption: Logical workflow for safe chemical handling.

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